

WJ460: A Deep Dive into its Anti-Migratory and Anti-Invasive Properties

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Compound of Interest

Compound Name: WJ460

Cat. No.: B10818631

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This technical guide provides a comprehensive overview of the small molecule inhibitor **WJ460** and its effects on cancer cell migration and invasion. **WJ460** has been identified as a potent, first-in-class inhibitor of Myoferlin (MYOF), a protein frequently overexpressed in various cancers and correlated with poor prognosis and increased metastatic potential.^{[1][2]} This document details the quantitative efficacy of **WJ460**, the experimental protocols for its evaluation, and the underlying signaling pathways it modulates.

Quantitative Data Summary

The anti-invasive and anti-proliferative effects of **WJ460** have been quantified across multiple cancer cell lines. The following tables summarize key efficacy data.

Table 1: In Vitro Efficacy of **WJ460**

Cancer Type	Cell Line	Assay	IC50 (nM)	Reference
Breast Cancer	MDA-MB-231	Transwell Invasion (Collagen I)	43.37 ± 3.42	[1] [2]
Breast Cancer	BT549	Transwell Invasion (Collagen I)	36.40 ± 4.51	[1] [2]
Pancreatic Cancer	MiaPaCa-2	Cell Confluency	20.92 ± 1.02	[1]
Pancreatic Cancer	BxPC-3	Cell Confluency	~48.44	[1]

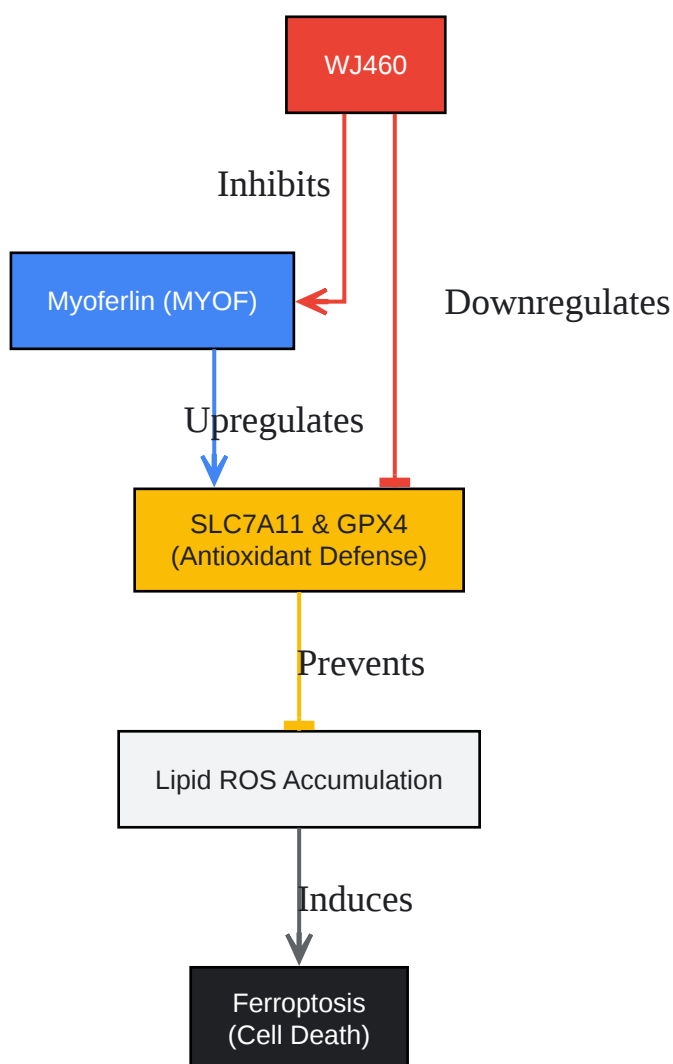
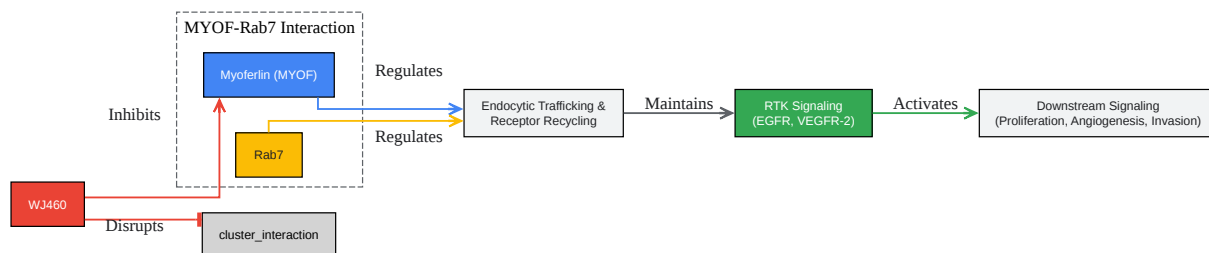
Table 2: In Vivo Efficacy of **WJ460** in a Breast Cancer Metastasis Mouse Model

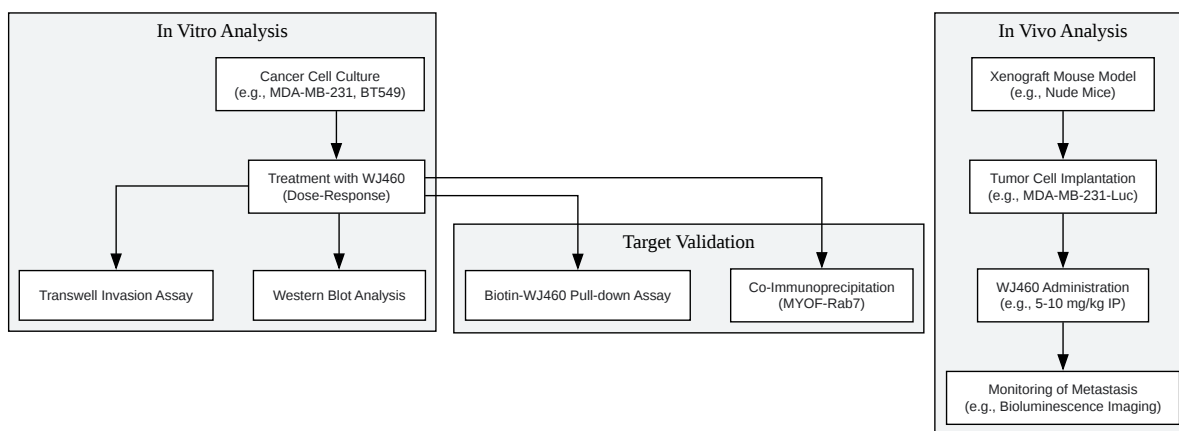
Animal Model	Tumor Cell Line	Treatment Dosing Regimen	Outcome	Reference
Athymic Nude Mice	MDA-MB-231-Luciferase	5-10 mg/kg, intraperitoneal injection, single dose	Significantly inhibited pulmonary metastasis in a concentration-dependent manner; Inhibited proliferation of MDA-MB-231 cells; Increased overall survival.	[2]

Core Signaling Pathways Modulated by WJ460

WJ460 exerts its anti-cancer effects by directly targeting Myoferlin, which in turn disrupts several downstream signaling pathways crucial for cancer cell metastasis and survival.[\[1\]](#)

One of the primary mechanisms of **WJ460** is the disruption of the interaction between Myoferlin and Rab7, a late endosomal protein.^{[1][3]} This interference impairs the proper endocytic trafficking and recycling of receptor tyrosine kinases (RTKs) like EGFR and VEGFR-2, leading to their degradation and subsequent attenuation of downstream pro-survival and pro-invasive signaling.^{[1][2]}





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